

# Technical Support Center: 4-(4-Chlorophenyl)butan-2-one

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## Compound of Interest

Compound Name: 4-(4-Chlorophenyl)butan-2-one

Cat. No.: B057468

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This technical support guide provides essential safety information, troubleshooting advice, and experimental protocols for researchers, scientists, and drug development professionals working with **4-(4-Chlorophenyl)butan-2-one**.

## GHS Safety Information

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. Below is a summary of the GHS information for **4-(4-Chlorophenyl)butan-2-one**.

GHS Element	Information
Pictogram	Irritant[1]
Signal Word	Warning[1]
Hazard Statements	H315: Causes skin irritation[1]. H319: Causes serious eye irritation[1]. H335: May cause respiratory irritation[1].
Hazard Classes	Skin Irritation (Category 2)[1] Eye Irritation (Category 2A)[1] Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation[1]

Precautionary Statement Codes	
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2]P264: Wash skin thoroughly after handling.[1][2]P271: Use only outdoors or in a well-ventilated area.[1][2]P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
Response	P302+P352: IF ON SKIN: Wash with plenty of water.[1][2]P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]P319: Get medical help if you feel unwell.[3]P321: Specific treatment (see supplemental first aid instruction on this label).[1][4]P332+P317: If skin irritation occurs: Get medical help.[1][4]P337+P317: If eye irritation persists: Get medical help.[1]P362+P364: Take off contaminated clothing and wash it before reuse.[1][4]
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed.[1][2]P405: Store locked up.[1][3]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.[1][4]

## Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common questions and issues that may arise during the handling and use of **4-(4-Chlorophenyl)butan-2-one** in an experimental setting.

Q1: What are the immediate first aid measures to take in case of accidental exposure?

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if it is easy to do so and continue rinsing. If eye irritation persists, seek medical attention.[2][5]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[4][5]
- Inhalation: Move the individual to fresh air and keep them in a position that is comfortable for breathing. If the person feels unwell, call a poison control center or a doctor.[2][3]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to a person who is unconscious. Seek immediate medical assistance.[4]

Q2: What personal protective equipment (PPE) is mandatory when working with this chemical?

- Eye/Face Protection: Wear tightly fitting safety goggles that conform to EN166 (EU) or NIOSH (US) standards.[4][6]
- Skin Protection: Wear chemically resistant, impervious gloves and protective clothing to prevent skin contact.[4][6]
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection may not be required. However, if you experience irritation or if exposure limits are exceeded, use a full-face respirator with an appropriate cartridge.[4][5]

Q3: How should I properly store **4-(4-Chlorophenyl)butan-2-one** in the lab?

Store the chemical in a tightly closed container in a dry, cool, and well-ventilated area.[3][5]

Keep it away from incompatible materials such as strong oxidizing agents.[6] The storage area should be locked.[1][3]

Q4: What should I do in the event of a small spill?

Ensure adequate ventilation and wear the proper personal protective equipment.[6] For small spills, sweep up the solid material and place it into a suitable container for disposal.[6] Avoid generating dust.

Q5: How should I dispose of waste containing **4-(4-Chlorophenyl)butan-2-one**?

Dispose of the contents and the container at an approved waste disposal facility.<sup>[1][4]</sup> Follow all local, regional, and national regulations for chemical waste disposal.

## Experimental Protocol: Reduction of **4-(4-Chlorophenyl)butan-2-one**

This protocol provides a general method for the reduction of **4-(4-Chlorophenyl)butan-2-one** to the corresponding alcohol using sodium borohydride. This is a common transformation in synthetic organic chemistry.

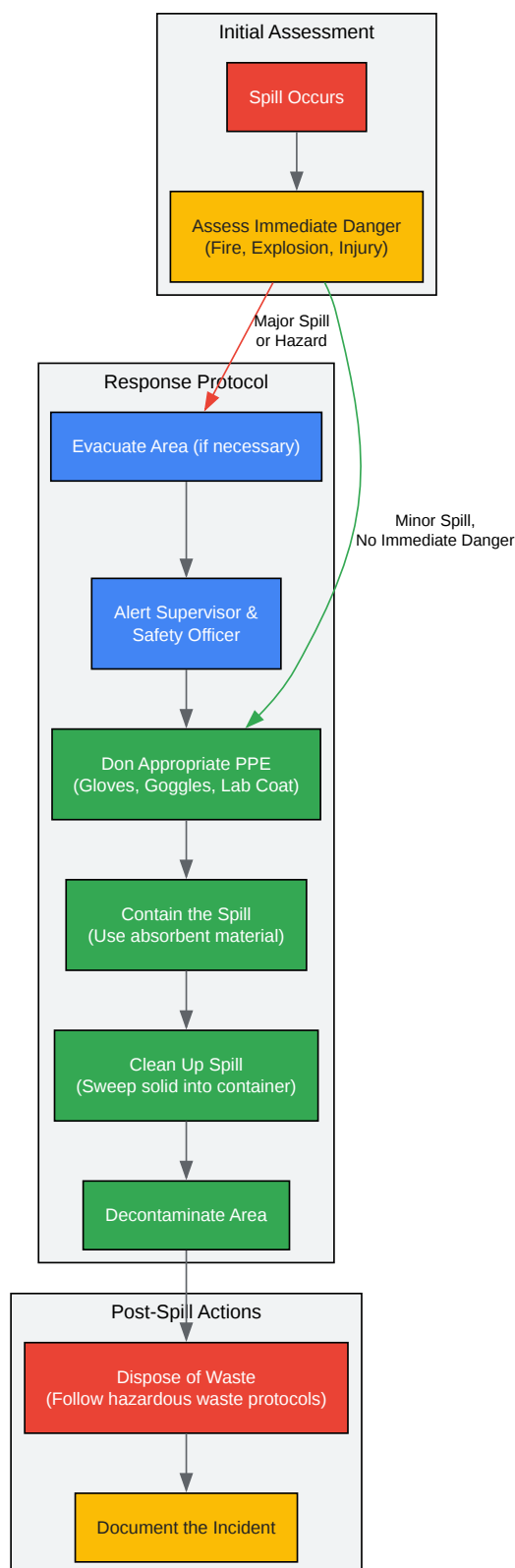
Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve **4-(4-Chlorophenyl)butan-2-one** (1.0 equivalent) in methanol.
- **Cooling:** Cool the solution to 0 °C using an ice bath.
- **Reagent Addition:** Slowly add sodium borohydride (1.5 equivalents) to the stirred solution in portions. It is important to maintain the temperature at 0 °C during the addition.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and continue to stir for an additional 2-4 hours.
- **Monitoring:** Monitor the progress of the reaction using Thin-Layer Chromatography (TLC) until the starting material is completely consumed.<sup>[7]</sup>
- **Quenching:** Carefully quench the reaction by slowly adding 1 M HCl at 0 °C until gas evolution ceases.
- **Work-up:**
  - Remove the methanol under reduced pressure.
  - Add water to the remaining residue.

- Extract the aqueous layer with a suitable organic solvent, such as dichloromethane (3 times).
- Combine the organic extracts and wash them with a saturated aqueous solution of  $\text{NaHCO}_3$  and then with brine.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ .
- Filter and concentrate the solution under reduced pressure to obtain the crude product.
- Purification: Purify the crude alcohol using silica gel column chromatography.

## Visualized Workflow: Chemical Spill Response

The following diagram illustrates the logical steps to follow in the event of a chemical spill involving **4-(4-Chlorophenyl)butan-2-one**.



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Caption: Workflow for a chemical spill response.

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